

(3,4-Difluorophenyl)hydrazine: A Technical Guide to its Physical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (3,4-Difluorophenyl)hydrazine

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Introduction

(3,4-Difluorophenyl)hydrazine is a substituted hydrazine derivative that serves as a valuable building block in organic synthesis, particularly in the development of pharmaceuticals and other biologically active molecules. The presence of two fluorine atoms on the phenyl ring significantly influences its chemical reactivity and physical properties, making a thorough understanding of these characteristics essential for its effective application in research and development. This technical guide provides a comprehensive overview of the core physical properties of **(3,4-Difluorophenyl)hydrazine**, complete with experimental protocols and a visual representation of its synthesis.

Core Physical Properties

The physical characteristics of **(3,4-Difluorophenyl)hydrazine** are summarized in the table below. These properties are crucial for determining appropriate solvents, reaction conditions, and storage procedures.

Physical Property	Value	Reference(s)
Molecular Formula	$C_6H_6F_2N_2$	[1]
Molecular Weight	144.12 g/mol	[1]
Boiling Point	210.7 °C at 760 mmHg	[2]
Density	1.379 g/cm ³	[2]
Appearance	Dark yellow crystals	
CAS Number	161886-22-2	[1]

Experimental Protocols

Detailed methodologies for the determination of key physical properties are outlined below. These represent standard laboratory procedures applicable to **(3,4-Difluorophenyl)hydrazine**.

Melting Point Determination

The melting point is a critical indicator of purity for a solid compound. For **(3,4-Difluorophenyl)hydrazine**, a standard capillary method is employed.[\[3\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Fisher-Johns)[\[4\]](#)
- Capillary tubes (sealed at one end)[\[5\]](#)
- Mortar and pestle

Procedure:

- A small, dry sample of **(3,4-Difluorophenyl)hydrazine** is finely powdered using a mortar and pestle.[\[6\]](#)
- The open end of a capillary tube is pressed into the powder, and the tube is tapped gently to pack the solid into the sealed end to a height of 2-3 mm.[\[4\]](#)[\[5\]](#)

- The packed capillary tube is placed into the heating block of the melting point apparatus.[5]
- The sample is heated rapidly to a temperature approximately 15-20 °C below the expected melting point, then the heating rate is slowed to 1-2 °C per minute.[5]
- The temperature range is recorded from the point at which the first drop of liquid appears to the temperature at which the entire sample has liquefied. A narrow melting range (typically 0.5-1.0°C) is indicative of a pure compound.

Boiling Point Determination

The boiling point is determined using a micro boiling point or distillation method, suitable for the small quantities often handled in a research setting.

Apparatus:

- Thiele tube or a small-scale distillation apparatus[7][8]
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)[7]
- Heating source (e.g., Bunsen burner or heating mantle)[7]

Procedure (Thiele Tube Method):

- A few milliliters of **(3,4-Difluorophenyl)hydrazine** are placed in a small test tube.[9]
- A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.[7]
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.[8]
- The assembly is placed in a Thiele tube containing mineral oil, and the side arm is gently heated.[7][8]

- Heating continues until a rapid and continuous stream of bubbles emerges from the capillary tube.[7]
- The heat source is removed, and the temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.[7]

Density Determination

The density of solid **(3,4-Difluorophenyl)hydrazine** can be determined by the liquid displacement method.[10]

Apparatus:

- Analytical balance
- Graduated cylinder
- A liquid in which the solid is insoluble (e.g., a non-polar solvent if the compound's solubility permits)

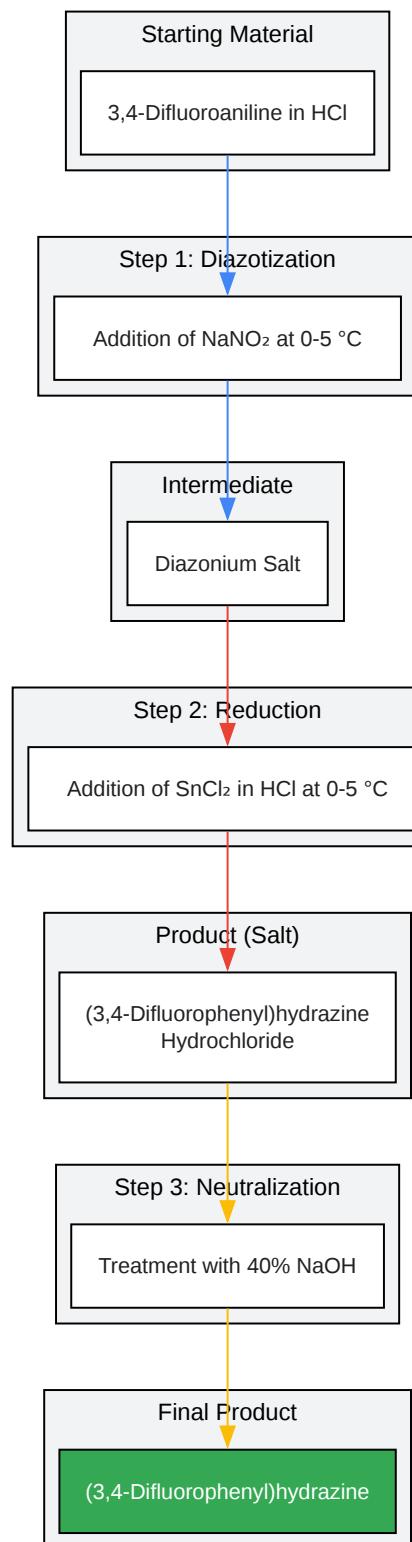
Procedure:

- The mass of a sample of **(3,4-Difluorophenyl)hydrazine** is accurately measured using an analytical balance.[11]
- A graduated cylinder is partially filled with a liquid in which the compound is insoluble, and the initial volume is recorded.[12]
- The weighed solid is carefully added to the graduated cylinder, ensuring it is fully submerged.[12]
- The new volume of the liquid is recorded. The difference between the final and initial volumes gives the volume of the solid.[10][12]
- The density is calculated by dividing the mass of the solid by its determined volume.[11][13]

Synthesis Workflow

The synthesis of **(3,4-Difluorophenyl)hydrazine** typically proceeds from the corresponding aniline. The following diagram illustrates a common synthetic route.

Synthesis of (3,4-Difluorophenyl)hydrazine



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Caption: Synthetic pathway for **(3,4-Difluorophenyl)hydrazine**.

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- To cite this document: BenchChem. [(3,4-Difluorophenyl)hydrazine: A Technical Guide to its Physical Properties]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b066832#3-4-difluorophenyl-hydrazine-physical-properties>

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